

# Essential Safety and Operational Guide for Handling Pigment Yellow 151

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## Compound of Interest

Compound Name: PIGMENT YELLOW 151

Cat. No.: B1582919

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Pigment Yellow 151** (CAS No. 31837-42-0). The following procedural guidance covers personal protective equipment, handling, storage, disposal, and emergency protocols.

## Physicochemical and Toxicological Data

A summary of key quantitative data for **Pigment Yellow 151** is provided below for easy reference.

| Property                        | Value                                   | Citations |
|---------------------------------|---|-----------|
| Physical State                  | Solid, Powder                           | [1][2]    |
| Appearance                      | Yellow                                  | [1][2]    |
| Molecular Formula               | C18H15N5O5                              | [3][4]    |
| Molecular Weight                | 381.34 g/mol                            | [3][4]    |
| Melting Point                   | $\geq 320\text{ }^{\circ}\text{C}$      | [1][2]    |
| Density                         | 1.557 - 1.57 g/cm <sup>3</sup> at 23 °C | [1][2][3] |
| Water Solubility                | 17.8 µg/L at 25 °C                      | [1][2]    |
| Acute Oral Toxicity (Rat)       | LD50 > 5000 mg/kg bw                    | [1][2]    |
| Acute Inhalation Toxicity (Rat) | LC50 > 1274 mg/m <sup>3</sup> air       | [1][2]    |

## Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is crucial to ensure safety when handling **Pigment Yellow 151**.

| PPE Category           | Specification   | Citations |
|------------------------|---|-----------|
| Eye/Face Protection    | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).  | [1]       |
| Skin Protection        | Wear impervious and fire/flame-resistant clothing. Chemical impermeable gloves are required.  | [1][2]    |
| Hand Protection        | Wear suitable rubber gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.                                 | [3][4]    |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A dust mask is recommended for handling large quantities. | [1][4]    |

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated place.[1][2]
- Avoid the formation of dust and aerosols.[1][2]
- Keep away from sources of ignition and take precautionary measures against static discharges.[5]
- Store the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Store apart from foodstuff containers or incompatible materials.[1][2]

### Disposal Plan:

- Dispose of the product in accordance with federal, state, and local regulations.[3][5]
- Adhered or collected material should be promptly disposed of in suitable, closed containers.  
[1][2]
- Do not let the product enter drains or sewer systems.[1][2][5]
- Contaminated packaging should be handled in the same manner as the product itself and may be recycled after being thoroughly emptied.[3][6]

## Emergency Procedures

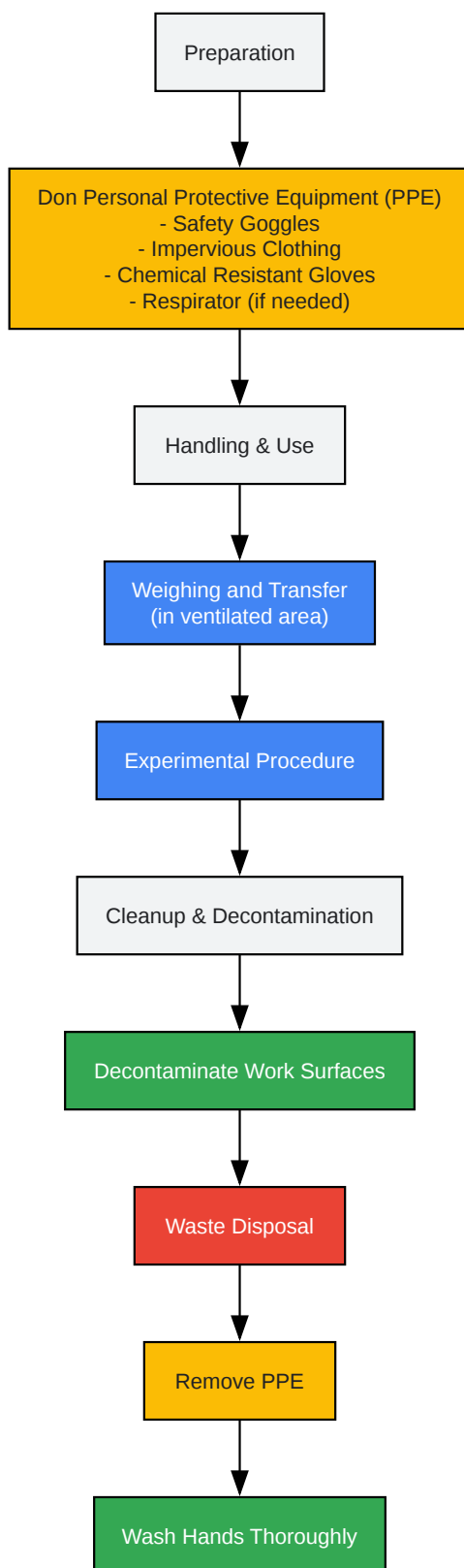
In the event of accidental exposure, follow these immediate first-aid measures.

| Exposure Route | First-Aid Protocol   | Citations |
|----------------|--|-----------|
| Inhalation     | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.     | [1][2][7] |
| Skin Contact   | Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, consult a doctor.                | [1][7]    |
| Eye Contact    | Rinse with pure water for at least 15 minutes, ensuring to flush under the eyelids. Consult a doctor.  | [1][8]    |
| Ingestion      | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. | [1][2]    |

Spill Response: For a minor spill, avoid dust formation and use personal protective equipment.  
[1][2] Collect the material and place it in a suitable, closed container for disposal.[1][2] For a major spill, evacuate the area and contact emergency services.[2]

## Visual Workflow for Handling Pigment Yellow 151

The following diagram outlines the standard operating procedure for safely handling **Pigment Yellow 151** in a laboratory setting.



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Caption: Standard workflow for handling **Pigment Yellow 151**.

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